

A comparative analysis of the toxicological profiles of Tricyclazole and newer generation fungicides

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tricyclazole

Cat. No.: B1682534

[Get Quote](#)

A Comparative Toxicological Analysis: Tricyclazole vs. Newer Generation Fungicides

For Researchers, Scientists, and Drug Development Professionals: An In-Depth Comparison of Fungicide Safety Profiles

The landscape of agricultural fungicides is continually evolving, with newer generation compounds offering enhanced efficacy and targeted action. However, a thorough understanding of their toxicological profiles is paramount for ensuring human and environmental safety. This guide provides a comparative analysis of the toxicological profiles of **Tricyclazole**, a conventional fungicide, against two prominent classes of newer generation fungicides: strobilurins (represented by Azoxystrobin and Pyraclostrobin) and succinate dehydrogenase inhibitors (SDHIs) (represented by Boscalid and Fluxapyroxad). This objective comparison is supported by experimental data and detailed methodologies to aid in informed decision-making and future research.

Executive Summary

This analysis reveals distinct differences in the toxicological profiles of **Tricyclazole** and the selected newer generation fungicides. While **Tricyclazole** exhibits moderate acute toxicity, it is generally not considered carcinogenic or genotoxic in in vivo systems. In contrast, the newer

generation strobilurins and SDHIs, while demonstrating low acute mammalian toxicity, raise concerns regarding their potential for ecotoxicity, particularly towards aquatic organisms. The mechanism of action of these newer fungicides, targeting mitochondrial respiration, is a key factor in their broad-spectrum fungicidal activity but also underlies some of their off-target effects.

Data Presentation: A Quantitative Comparison

The following tables summarize the key toxicological endpoints for **Tricyclazole** and the selected newer generation fungicides, providing a clear basis for comparison.

Table 1: Acute Toxicity

Fungicide	Chemical Class	Test Species	Route	LD50/LC50	Source
Tricyclazole	Triazolobenzothiazole	Rat	Oral	314 mg/kg	[1] [2]
		Mouse	Oral		
		Rabbit	Dermal		
		Rat	Inhalation		
Azoxystrobin	Strobilurin	Rat	Oral	>5000 mg/kg	[3]
		Rat	Dermal		
		Rat	Inhalation		
Pyraclostrobin	Strobilurin	Rat	Oral	>5000 mg/kg	[4]
		Rat	Dermal		
		Rat	Inhalation		
Boscalid	SDHI	Rat	Oral	>2000 mg/kg	[5]
		Rat	Dermal		
		Rat	Inhalation		
Fluxapyroxad	SDHI	Rat	Oral	>2000 mg/kg	[6]
		Rat	Dermal		
		Rat	Inhalation		

Table 2: Chronic Toxicity and Carcinogenicity

Fungicide	Test Species	NOAEL (Chronic)	Carcinogenicity Classification	Source
Tricyclazole	Rat	9.6 mg/kg bw/day (2-year)	Not Likely to be Carcinogenic to Humans	[2] [7]
Mouse	6.7 mg/kg bw/day (2-year)	[2]		
Azoxystrobin	Rat	18.2 mg/kg bw/day (2-year)	Not Likely to be Carcinogenic to Humans	
Pyraclostrobin	Rat	3.4 mg/kg bw/day (2-year)	Unlikely to be carcinogenic to humans	[4]
Boscalid	Rat	4.4 mg/kg bw/day	Non-genotoxic carcinogen (thyroid tumors in rats)	[5]
Fluxapyroxad	Rat	10.3 mg/kg bw/day (2-year)	Not classifiable as to its carcinogenicity to humans	

Table 3: Genotoxicity

Fungicide	Ames Test	In Vitro Mammalian Cells	In Vivo Mammalian Cells	Source
Tricyclazole	Negative	Positive (Mouse Lymphoma Assay)	Negative (Micronucleus, UDS)	[8]
Azoxystrobin	Negative	Negative	Negative	
Pyraclostrobin	Negative	Negative	Negative (Mouse Micronucleus)	[4]
Boscalid	Negative	Negative	Negative	
Fluxapyroxad	Negative	Negative	Negative	[5]

Table 4: Reproductive and Developmental Toxicity

Fungicide	Test Species	NOAEL (Developmental)	NOAEL (Reproductive)	Source
Tricyclazole	Rat	30 mg/kg bw/day	3 mg/kg bw/day (3-generation)	[2]
Azoxystrobin	Rabbit	50 mg/kg bw/day	20 mg/kg bw/day	
Pyraclostrobin	Rabbit	5 mg/kg bw/day	7.7 mg/kg bw/day	[4]
Boscalid	Rat	100 mg/kg bw/day	100 mg/kg bw/day	
Fluxapyroxad	Rat	15 mg/kg bw/day	10 mg/kg bw/day	[5]

Table 5: Ecotoxicity (Aquatic Organisms)

Fungicide Test Species 96h LC50 (Fish) 48h EC50 (Daphnia) 72h EC50 (Algae) Source
--- --- --- --- --- Tricyclazole Rainbow Trout 7.3 mg/L >20 mg/L [9] Bluegill Sunfish

16.0 mg/L | | [9] | | Azoxystrobin | Rainbow Trout | 0.47 mg/L | 0.28 mg/L | 0.147 mg/L | | |
Pyraclostrobin | Rainbow Trout | 0.006 mg/L | 0.016 mg/L | 0.197 mg/L | | | Boscalid | Rainbow
Trout | 2.7 mg/L | 5.3 mg/L | 3.75 mg/L | | | Fluxapyroxad | Rainbow Trout | 0.55 mg/L | 1.1 mg/L
| 0.7 mg/L | |

Experimental Protocols

The toxicological data presented in this guide are based on studies conducted in accordance with internationally recognized guidelines, primarily those established by the Organisation for Economic Co-operation and Development (OECD). These standardized protocols ensure the reliability and comparability of data across different studies and substances.

Acute Oral Toxicity (based on OECD Guideline 423)

The acute toxic class method is a stepwise procedure using a small number of animals.[10] The test substance is administered orally to a group of animals at one of the defined dose levels.[10] The animals are observed for mortality and clinical signs of toxicity for up to 14 days.[10] The classification of the substance is based on the number of animals that die at a particular dose level.[10]

Chronic Toxicity and Carcinogenicity Studies (based on OECD Guideline 451)

These are long-term studies, typically lasting for the majority of the test animal's lifespan (e.g., 2 years for rats).[11] The test substance is administered daily in the diet or drinking water at three or more dose levels to groups of animals.[11] A control group receives the vehicle only.[11] Observations include clinical signs, body weight, food consumption, and detailed pathological examinations at the end of the study to identify any non-neoplastic and neoplastic changes.[11][12]

Genotoxicity Assays

A battery of in vitro and in vivo tests are conducted to assess the potential of a substance to cause genetic damage.

- Ames Test (Bacterial Reverse Mutation Test): This in vitro test uses strains of Salmonella typhimurium and Escherichia coli to detect gene mutations.

- In Vitro Mammalian Cell Gene Mutation Test (e.g., Mouse Lymphoma Assay): This test assesses the ability of a substance to induce gene mutations in cultured mammalian cells.
- In Vivo Mammalian Erythrocyte Micronucleus Test: This test evaluates chromosomal damage by detecting micronuclei in the erythrocytes of treated animals (usually rodents).

Reproductive and Developmental Toxicity Studies (based on OECD Guidelines 414 & 416)

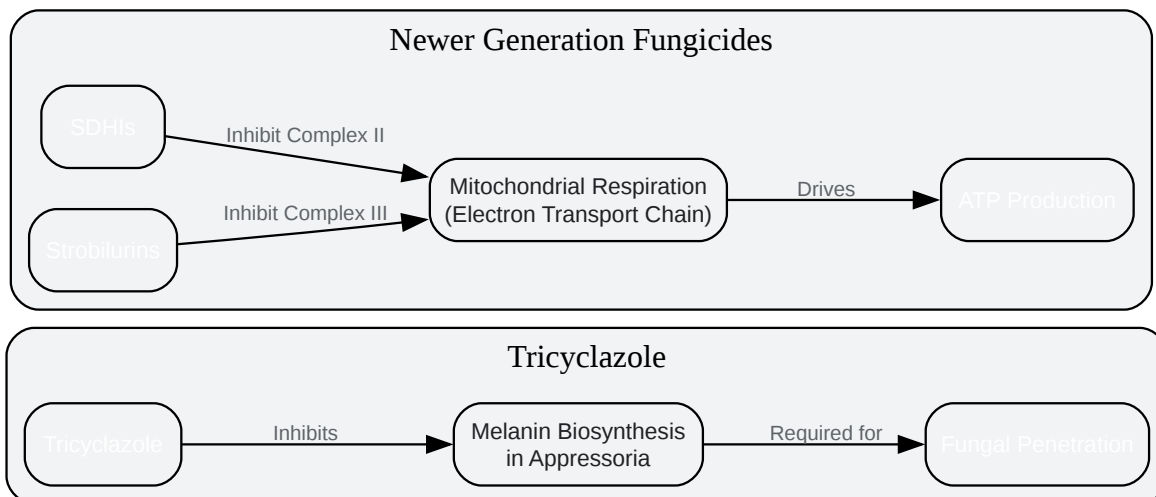
- Prenatal Developmental Toxicity Study (OECD 414): Pregnant animals are exposed to the test substance during the period of organogenesis. The dams are examined for signs of toxicity, and the fetuses are evaluated for any developmental abnormalities.
- Two-Generation Reproduction Toxicity Study (OECD 416): This study assesses the effects of the test substance on all phases of the reproductive cycle over two generations of animals. Endpoints include parental toxicity, mating performance, fertility, and offspring viability and growth.

Aquatic Toxicity Testing (based on OECD Guidelines 202 & 203)

- Daphnia sp. Acute Immobilisation Test (OECD 202): Daphnids are exposed to a range of concentrations of the test substance for 48 hours.[\[13\]](#) The endpoint is the immobilization of the daphnids, and the EC50 (the concentration causing an effect in 50% of the population) is calculated.[\[13\]](#)
- Fish, Acute Toxicity Test (OECD 203): Fish are exposed to the test substance in a static or semi-static system for 96 hours.[\[14\]](#) The endpoint is mortality, and the LC50 (the concentration causing death in 50% of the population) is determined.[\[14\]](#)

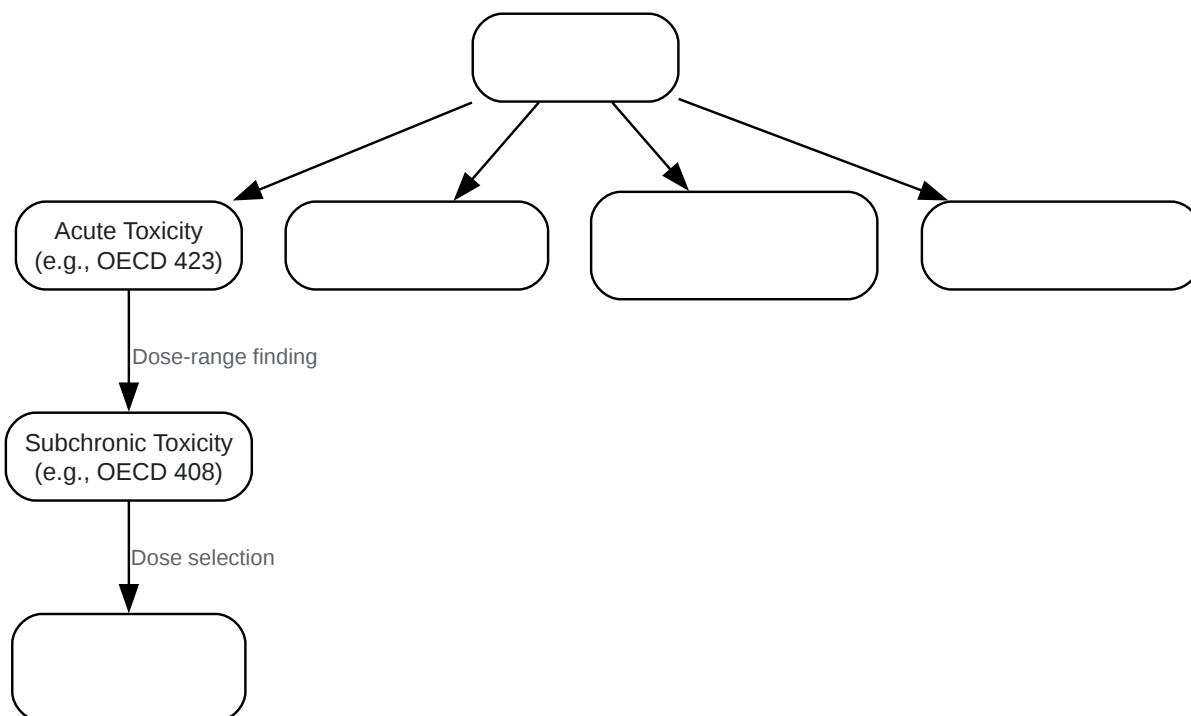
Mandatory Visualizations

The following diagrams illustrate key concepts related to the toxicology of these fungicides.



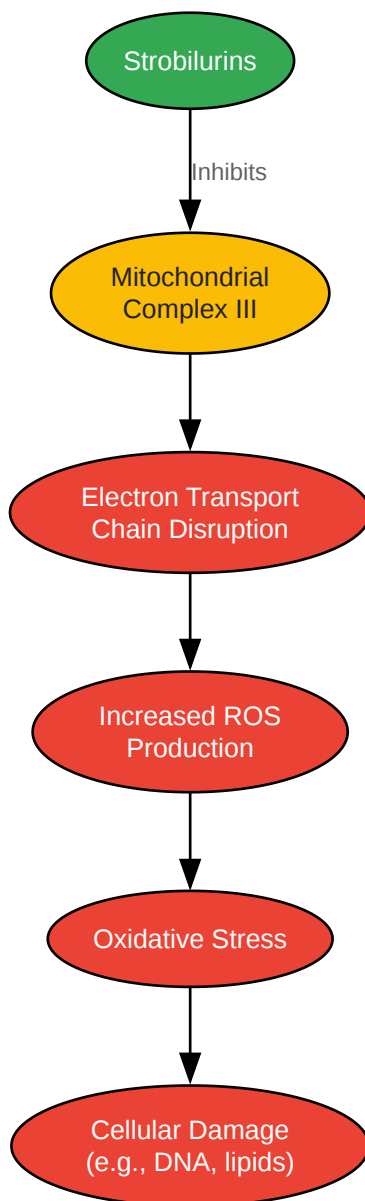
[Click to download full resolution via product page](#)

Caption: Mechanisms of Action for **Tricyclazole** and Newer Generation Fungicides.



[Click to download full resolution via product page](#)

Caption: Tiered Approach to Toxicological Testing of Fungicides.



[Click to download full resolution via product page](#)

Caption: Oxidative Stress Pathway Induced by Strobilurin Fungicides.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ecotoxicology-of-strobilurin-fungicides - Ask this paper | Bohrium [bohrium.com]
- 2. jchr.org [jchr.org]
- 3. An Overview of Strobilurin Fungicide Degradation: Current Status and Future Perspective - PMC [pmc.ncbi.nlm.nih.gov]
- 4. 4.19 Pyraclostrobin (210)(T)* [fao.org]
- 5. fsc.go.jp [fsc.go.jp]
- 6. SDHI Fungicide Toxicity and Associated Adverse Outcome Pathways: What Can Zebrafish Tell Us? - PMC [pmc.ncbi.nlm.nih.gov]
- 7. The OECD guidelines for the testing of chemicals and pesticides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. oecd.org [oecd.org]
- 9. OECD 202: Daphnia sp., Acute Immobilization Test [aropha.com]
- 10. researchgate.net [researchgate.net]
- 11. oecd.org [oecd.org]
- 12. quantics.co.uk [quantics.co.uk]
- 13. oecd.org [oecd.org]
- 14. OECD 203: Fish, Acute Toxicity Test - Situ Biosciences [situbiosciences.com]
- To cite this document: BenchChem. [A comparative analysis of the toxicological profiles of Tricyclazole and newer generation fungicides]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682534#a-comparative-analysis-of-the-toxicological-profiles-of-tricyclazole-and-newer-generation-fungicides]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com